

# Pinaverium Bromide synthesis and chemical characterization

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: PINAVERIUM BROMIDE

Cat. No.: B7970249

Get Quote

## **Synthesis of Pinaverium Bromide**

**Pinaverium bromide** is a spasmolytic agent that acts locally on the gastrointestinal tract.[4] Its synthesis is typically achieved through a multi-step process involving the quaternization of a morpholine derivative. Several synthetic routes have been reported, generally culminating in the reaction between an advanced morpholine intermediate and a substituted benzyl bromide.

### **General Synthesis Routes**

The core of the synthesis involves the formation of the quaternary ammonium salt. This is typically achieved by reacting 4-[2-[2-(6,6-dimethylbicyclo[3.1.1]hept-2-yl)ethoxy]ethyl]morpholine with 2-bromo-4,5-dimethoxybenzyl bromide.[5] Variations in the synthesis primarily concern the preparation of these key intermediates.

One common two-step synthesis begins with dihydronopol and morpholinochloroethane hydrochloride.[6] Another approach starts from morpholine and an acylating agent to create a novel intermediate, which is then reacted to form **pinaverium bromide**, reportedly yielding a high percentage of the desired cis-isomer.[7]



Route	Starting Materials	Key Intermediat es	Final Reaction Solvent	Overall Yield	Reference
Route A	Dihydronopol, Morpholinoch loroethane hydrochloride , 1-bromo-2- bromomethyl- 4,5- dimethoxybe nzene	N/A	Methyl ethyl ketone	60%	[6]
Route B	4-[2-[2-(6,6-DiMethylbicyclo[3.1.1]hept-2-yl)ethoxy]ethyl]Morpholine, 2-Bromo-4,5-Dimethoxybenzyl Bromide	N/A	Methyl ethyl ketone	92.1%	[5]
Route C	Morpholine, Acylating agent	Proprietary Intermediate	Ethyl acetate or Dichlorometh ane	89.7% - 90.5%	[7]

## **Detailed Experimental Protocol: Synthesis Route B**

This protocol is based on the quaternization reaction described in the literature.[5]

Objective: To synthesize **pinaverium bromide** from (1S,2S,5S)-4-[2-[2-(6,6-DiMethylbicyclo[3.1.1]hept-2-yl)ethoxy]ethyl]Morpholine and 2-Bromo-4,5-Dimethoxybenzyl Bromide.

Materials:



- (1S,2S,5S)-4-[2-[2-(6,6-DiMethylbicyclo[3.1.1]hept-2-yl)ethoxy]ethyl]Morpholine (Formula IV)
- 2-Bromo-4,5-dimethoxybenzyl bromide
- Methyl ethyl ketone (MEK)

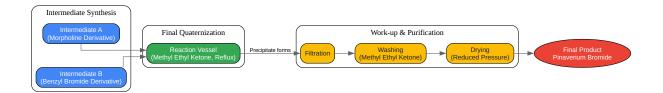
#### Procedure:

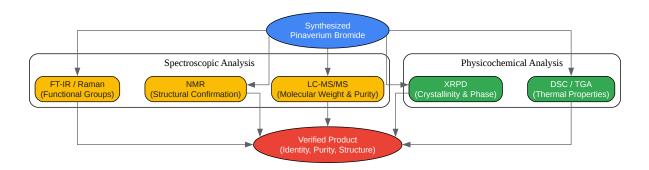
- Dissolve 6.0 g of (1S,2S,5S)-4-[2-[2-(6,6-DiMethylbicyclo[3.1.1]hept-2-yl)ethoxy]ethyl]Morpholine and 8.5 g of 2-bromo-4,5-dimethoxybenzyl bromide in 60 mL of methyl ethyl ketone in a suitable reaction vessel.
- · Heat the mixture to reflux.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Once the reaction is complete (as indicated by TLC), cool the reaction mixture.
- Filter the resulting precipitate.
- Wash the filtered solid with methyl ethyl ketone.
- Dry the product under reduced pressure to yield **pinaverium bromide**.

Expected Outcome: Approximately 11.6 g of **pinaverium bromide** (92.1% yield) as a white powder.[5] The product should have a high cis-isomer content (≥99%).[5][7]

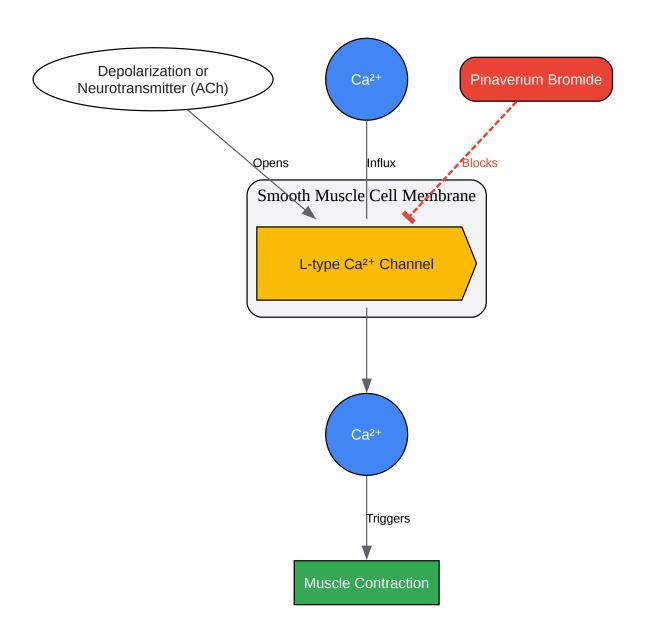
#### **Synthesis Workflow Diagram**











Click to download full resolution via product page

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



#### References

- 1. What is the mechanism of Pinaverium bromide? [synapse.patsnap.com]
- 2. Pinaverium Bromide [benchchem.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. [The clinical pharmacological profile of pinaverium bromide] PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Pinaverium bromide synthesis chemicalbook [chemicalbook.com]
- 6. Pinaverium bromide PMC [pmc.ncbi.nlm.nih.gov]
- 7. CN104650005A Pinaverium bromide synthesis method Google Patents [patents.google.com]
- To cite this document: BenchChem. [Pinaverium Bromide synthesis and chemical characterization]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7970249#pinaverium-bromide-synthesis-and-chemical-characterization]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com